

Application Note: Extraction and Purification of Neobetanin from Plant Sources

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Compound of Interest

Compound Name: *Neobetanin*

CAS No.: 71199-29-6

Cat. No.: B16118505

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Introduction

Neobetanin is a naturally occurring betacyanin pigment found in plants of the order Caryophyllales, with red beetroot (*Beta vulgaris*) being a primary source.^[1] It is an aromatized derivative of betanin, the most abundant red pigment in beetroot.^[1] **Neobetanin**, along with other betalains, possesses significant antioxidant and potential anti-inflammatory properties, making it a compound of interest for the pharmaceutical and nutraceutical industries.^[1] Unlike its parent compound betanin, **neobetanin** exhibits unique stability characteristics, particularly its tolerance to alkaline conditions, which necessitates specific considerations during extraction and purification.^[2] This document provides a detailed protocol for the extraction and purification of **neobetanin** from plant sources, primarily focusing on red beetroot.

Principle

The extraction of **neobetanin** from plant material involves the disruption of plant cells to release the pigments into a suitable solvent. Betalains, including **neobetanin**, are water-soluble pigments.^[3] The extraction efficiency is influenced by several factors, including the

type of solvent, temperature, pH, and extraction time.[4][5] Acidified aqueous ethanol or methanol is commonly used to enhance the stability of betalains during extraction.[1][4] Following extraction, a multi-step purification process involving solid-phase extraction (SPE) and chromatography is employed to isolate **neobetanin** from other betalains and plant metabolites.[1][6]

Experimental Protocols

Plant Material Preparation

Fresh red beetroot tubers are the most common starting material.

Protocol:

- Wash fresh beetroot tubers thoroughly with deionized water to remove any soil and debris.
- Peel the beetroots and cut them into small pieces (approximately 1 cm³).
- Immediately freeze the beetroot pieces at -80°C to minimize enzymatic degradation of pigments.
- Lyophilize the frozen beetroot pieces for 48 hours to obtain a dry powder.[7]
- Store the lyophilized powder in an airtight, light-proof container at -20°C until extraction.

Neobetanin Extraction

This protocol outlines a conventional solvent extraction method. For potentially higher yields, ultrasound-assisted extraction (UAE) can also be employed.[7]

Materials:

- Lyophilized beetroot powder
- Extraction Solvent: 80% Methanol in water (v/v) or 50% Ethanol in water (v/v)[4][8]
- Citric acid or formic acid[4][6]
- Centrifuge

- Rotary evaporator

Protocol:

- Weigh 10 g of lyophilized beetroot powder and place it in a 250 mL Erlenmeyer flask.
- Add 100 mL of the extraction solvent. Acidify the solvent to a pH of approximately 4-5 with citric acid or 0.1% (v/v) formic acid to improve betalain stability.[\[4\]](#)[\[6\]](#)
- Stir the mixture on a magnetic stirrer for 60 minutes at room temperature (20-25°C), protecting the flask from light by wrapping it in aluminum foil.[\[4\]](#)
- Centrifuge the mixture at 10,000 x g for 15 minutes at 4°C.
- Carefully decant the supernatant.
- Repeat the extraction process on the pellet with another 100 mL of the acidified solvent to maximize yield.
- Combine the supernatants.
- Concentrate the crude extract under reduced pressure using a rotary evaporator at a temperature not exceeding 40°C.

Neobetanin Purification

A two-step purification process involving Solid-Phase Extraction (SPE) followed by Flash Chromatography or semi-preparative High-Performance Liquid Chromatography (HPLC) is recommended.

3.1. Solid-Phase Extraction (SPE)

Materials:

- Concentrated crude extract
- C18 SPE cartridges
- Methanol

- Ultrapure water

Protocol:

- Condition a C18 SPE cartridge by passing 10 mL of methanol followed by 10 mL of ultrapure water.
- Load the concentrated crude extract onto the conditioned SPE cartridge.
- Wash the cartridge with 20 mL of ultrapure water to remove sugars and other polar compounds.
- Elute the betalains with 15 mL of 50% methanol in water.
- Collect the eluate and concentrate it using a rotary evaporator at a temperature below 40°C.

3.2. Flash Chromatography

This method is suitable for a faster purification of **neobetanin**.[\[6\]](#)

Materials:

- Concentrated extract from SPE
- Flash chromatography system
- Mobile Phase A: 0.1% (v/v) formic acid in water
- Mobile Phase B: 0.1% (v/v) formic acid in acetonitrile

Protocol:

- Dissolve the concentrated SPE eluate in a minimal amount of Mobile Phase A.
- Load the sample onto the flash chromatography column.
- Elute the compounds using a gradient of 0-60% Mobile Phase B over a suitable time frame, depending on the column size and system.[\[6\]](#)

- Monitor the eluate at 254 nm and 280 nm.[6]
- Collect fractions corresponding to the **neobetanin** peak. The purity of **neobetanin** obtained through this method has been reported to be around 52%.[6]

3.3. Semi-Preparative High-Performance Liquid Chromatography (HPLC)

For higher purity, semi-preparative HPLC is the preferred method.[1]

Materials:

- Concentrated extract from SPE
- Semi-preparative HPLC system with a C18 column
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile or methanol with 0.1% formic acid

Protocol:

- Filter the concentrated SPE eluate through a 0.45 µm syringe filter.
- Inject the sample onto the semi-preparative HPLC column.
- Use a gradient elution to separate the different betalains. A typical gradient might be from 5% to 25% B over 15 minutes, then to 70% B over 4 minutes.[6]
- Monitor the chromatogram at 536 nm for betacyanins and 486 nm for betaxanthins.[6]
Neobetanin can also be monitored at around 477 nm.[9]
- Collect the fractions corresponding to the **neobetanin** peak, identified based on its retention time and UV-Vis spectrum.
- Combine the pure fractions and remove the solvent under vacuum.

Quantification

Quantification of **neobetanin** is typically performed using High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD) or Mass Spectrometry (LC-MS).[6]
[10]

Protocol:

- Prepare a standard curve using purified **neobetanin** of known concentration.
- Analyze the extracted and purified samples using an analytical HPLC-DAD system.
- Identify the **neobetanin** peak based on its retention time and UV-Vis spectrum compared to the standard.
- Quantify the amount of **neobetanin** by integrating the peak area and comparing it to the standard curve.

Data Presentation

Table 1: Influence of Extraction Solvents on Betalain Yield from Red Beetroot.

Solvent System	Betacyanin Yield (mg/g dry matter)	Betaxanthin Yield (mg/g dry matter)	Reference
Water	3.21	3.12	[11]
20% Ethanol	2.955	Not specified	[3]
50% Ethanol	Higher betalain content than 30%	Higher betalain content than 30%	[4]
80% Methanol with 50 mM ascorbic acid	Not specified	Not specified	[8]
0.5% Citric Acid	20 mg/g (as betanin)	Not specified	[11]

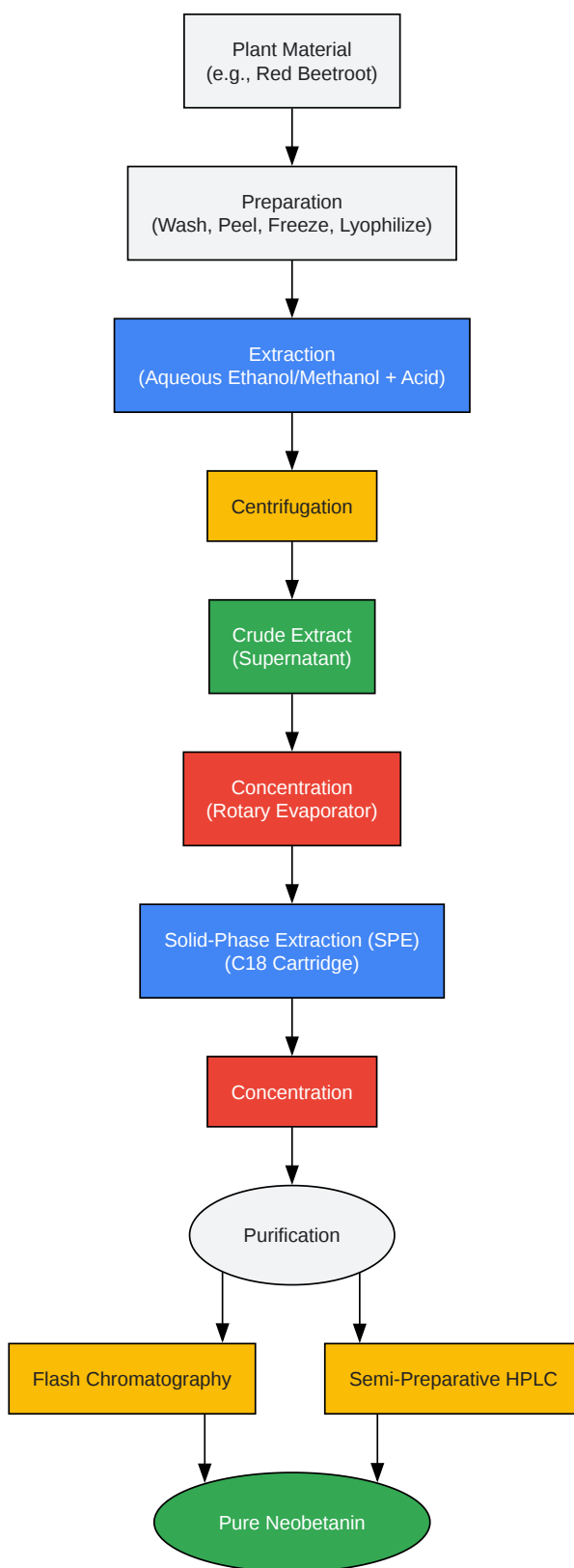
Table 2: Purity and Yield of **Neobetanin** and other Betalains from Flash Chromatography Purification.

Compound	Purity (%)	Yield (mg/100g powdered raw material)	Reference
Betanin	97	120 - 487	[6]
Indicaxanthin	95	120 - 487	[6]
Vulgaxanthin I	79	120 - 487	[6]
Neobetanin	52	120 - 487	[6]

Table 3: Stability of **Neobetanin** and other Major Betalains under Different pH Conditions after 3 Days of Storage.

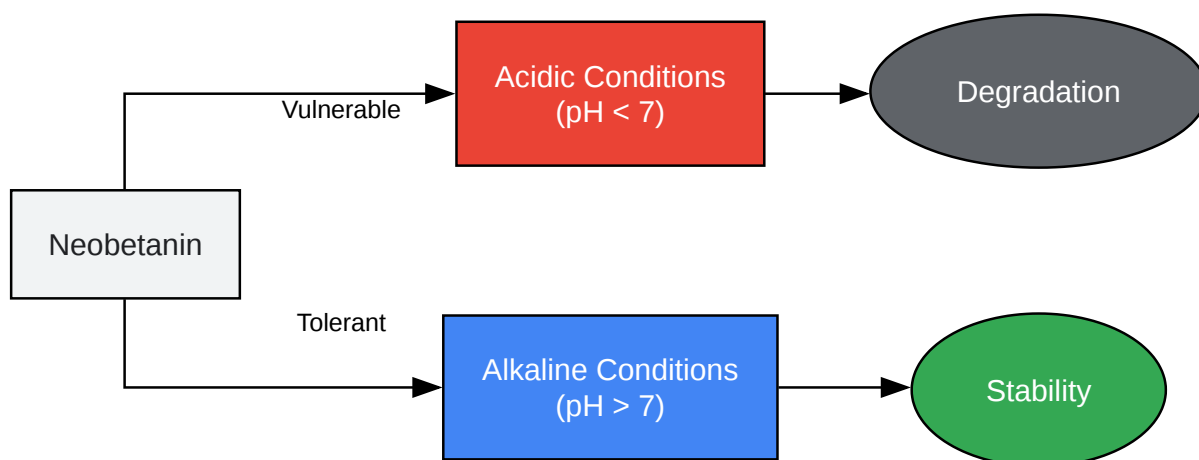
Compound	Stability in Acidic Conditions (pH 2)	Stability in Alkaline Conditions (pH 10-11)	Reference
Vulgaxanthin I	Relatively stable	Significant degradation	[2]
Betanin	Relatively stable	Significant degradation	[2]
Isobetanin	Relatively stable	Significant degradation	[2]
Neobetanin	Vulnerable to degradation	Tolerant	[2]

Visualizations



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Caption: Workflow for the extraction and purification of **neobetanin**.



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Caption: pH stability of **neobetanin**.

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